

# Field trial comparison of Pyraziflumid and fluxapyroxad for controlling powdery mildew

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## Field Trial Showdown: Pyraziflumid vs. Fluxapyroxad for Powdery Mildew Control

In the ongoing battle against powdery mildew, a pervasive and economically damaging fungal disease, researchers and growers are continually seeking effective fungicidal solutions. Two prominent players in this arena are **Pyraziflumid** and Fluxapyroxad, both belonging to the succinate dehydrogenase inhibitor (SDHI) class of fungicides. This guide provides a comparative analysis of their performance in controlling powdery mildew, drawing upon available field trial data to inform researchers, scientists, and drug development professionals.

While direct head-to-head field trials exclusively comparing **Pyraziflumid** and Fluxapyroxad are not extensively documented in the public domain, this guide synthesizes findings from various studies on different crops to offer a comprehensive overview of their respective efficacies.

## Performance Data Summary

The following table summarizes the performance of **Pyraziflumid** and Fluxapyroxad in controlling powdery mildew across different field trials. It is important to note that disease pressure and environmental conditions can significantly influence fungicide efficacy.

Crop	Fungicide	Application Rate	Disease Incidence/Severity	Source
Apple	Pyraziflumid	Not Specified	Most effective among treatments, with about 5% incidence under high disease pressure (52% in untreated control).	[1]
Cucumber	Pyraziflumid	Not Specified	Good efficacy against powdery mildew with a disease index of around 20, compared to over 60 in the control.	[2][3]
Grape (Wine)	Not specified in trials found	-	-	[4][5][6][7][8]
Mango	Fluxapyroxad (pre-mix with Pyraclostrobin)	2 ml/L	Significantly lower percent disease index on leaves (18.00), inflorescence (16.60), and fruits (17.08) compared to control (54.73, 52.80, and 53.33 respectively).	[9]
Cucumber	Fluxapyroxad (pre-mix with	0.6 ml/l	Highly effective in reducing	[10]

	Pyraclostrobin)		powdery mildew.	
Cucumber	Fluxapyroxad (pre-mix with Pyraclostrobin)	0.1%	Minimum mean percent disease intensity of 27.89%.	[11]

## Experimental Protocols

The methodologies employed in the field trials cited in this guide share common principles of agricultural research, ensuring the reliability and validity of the findings.

**Experimental Design:** A prevalent design in these studies is the Randomized Complete Block Design (RCBD).[4][5][8][12] In this setup, the experimental area is divided into blocks, each containing a full set of the treatments being tested. This design helps to minimize the effects of environmental variations within the field. Each treatment is typically replicated multiple times (e.g., four or five replicates) to ensure statistical robustness.[4][5][8]

**Fungicide Application:** Fungicides are generally applied using equipment that simulates commercial application methods, such as mist blower backpack sprayers.[4][5][6][8] Applications are often made to the point of runoff to ensure thorough coverage of the plant canopy. The timing and frequency of applications are critical and are typically initiated preventatively or at the first sign of disease, with subsequent applications at intervals ranging from 7 to 21 days, depending on the product and disease pressure.[4][5][6][8]

**Disease Assessment:** The efficacy of the fungicides is evaluated by assessing disease incidence and severity.

- **Disease Incidence:** This is typically recorded as the percentage of plants, leaves, or fruits showing any symptoms of powdery mildew.[4][5]
- **Disease Severity:** This measures the extent of the disease on the infected plant parts, often using a rating scale (e.g., 0-5 or 0-100%) that corresponds to the percentage of tissue area affected by the pathogen.[9]

Assessments are conducted at specific time points after the final fungicide application.

## Visualizing the Process

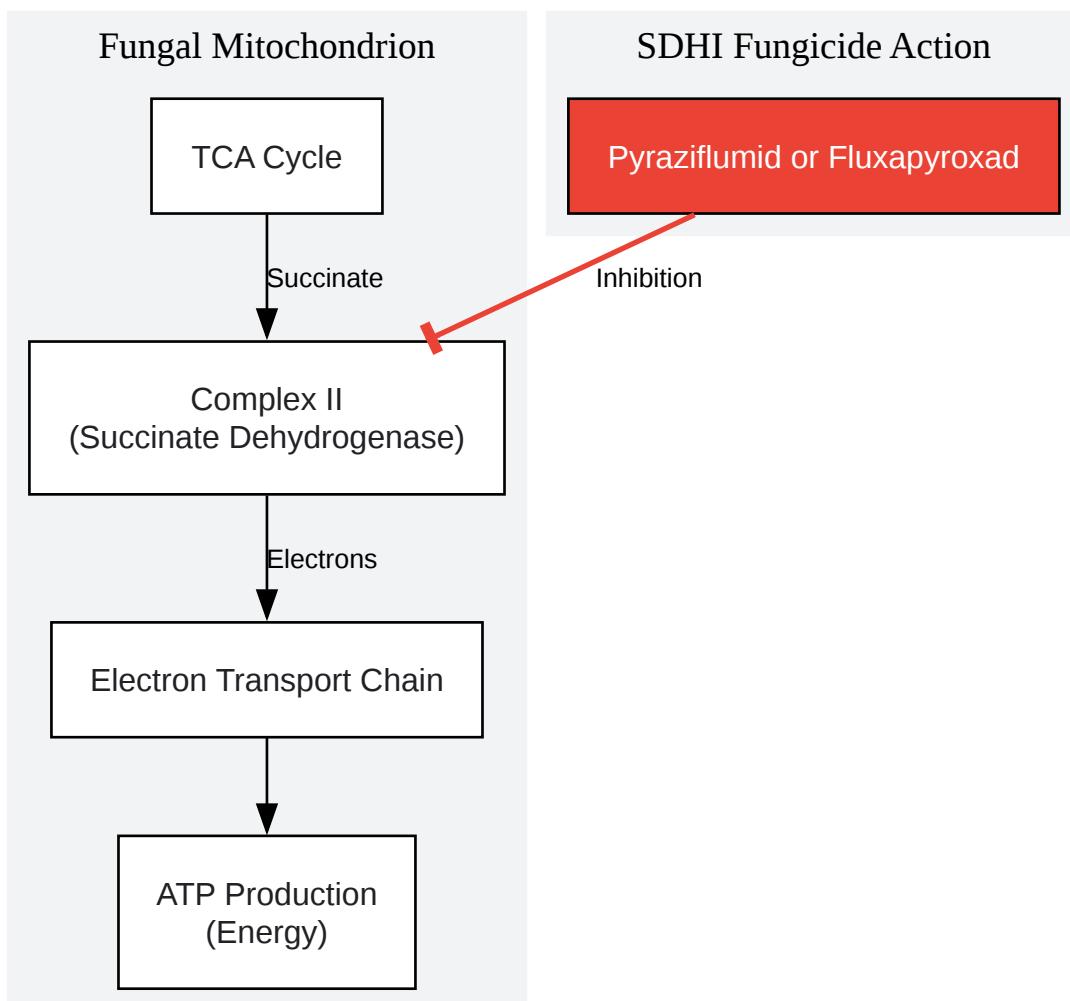
To better understand the workflow of these field trials and the mechanisms of the fungicides, the following diagrams are provided.



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Caption: A typical workflow for a fungicide field trial.

Both **Pyraziflumid** and Fluxapyroxad are classified as Succinate Dehydrogenase Inhibitors (SDHI), also known as FRAC Group 7 fungicides.[\[13\]](#) Their mode of action involves disrupting the fungal respiratory process.



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Caption: Mode of action for SDHI fungicides like **Pyraziflumid** and Fluxapyroxad.

## Conclusion

Based on the available data, both **Pyraziflumid** and Fluxapyroxad demonstrate significant efficacy in controlling powdery mildew on various crops. **Pyraziflumid** has shown high effectiveness on apples and cucumbers.<sup>[1][2][3]</sup> Fluxapyroxad, particularly in pre-mix formulations with pyraclostrobin, has proven effective against powdery mildew in mangoes and cucumbers.<sup>[9][10][11]</sup>

The selection of a particular fungicide will depend on several factors, including the target crop, local disease pressure, resistance management strategies, and regulatory approvals. It is

crucial for researchers and growers to consult local extension services and product labels for specific recommendations. The experimental protocols outlined in this guide provide a framework for conducting further comparative studies to generate more direct, crop-specific performance data for these two important fungicides.

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